

An In-depth Technical Guide on the Active Metabolite of SHEN26

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Compound of Interest

Compound Name: SHEN26

Cat. No.: B12372595

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Executive Summary

SHEN26 is an orally administered prodrug that undergoes rapid hydrolysis to its active metabolite, **SHEN26-69-0**, a potent inhibitor of viral RNA-dependent RNA polymerase (RdRp). [1][2][3] This document provides a comprehensive technical overview of **SHEN26**'s active metabolite, including its identity, mechanism of action, pharmacokinetic profile, and the experimental methodologies used in its evaluation. All quantitative data from cited studies are presented in standardized tables for clarity and comparative analysis. Detailed experimental protocols for key assays and diagrammatic representations of metabolic pathways and experimental workflows are also provided to support further research and development efforts.

Identification of the Active Metabolite

Following oral administration, **SHEN26** is not detected in plasma. Instead, it is rapidly converted to its active metabolite, identified as **SHEN26-69-0**. [3] Further investigation has confirmed that **SHEN26-69-0** is the nucleoside analog GS-441524, which is also the active metabolite of remdesivir. [4]

Chemical Structure of the Active Metabolite (GS-441524): (Image of the chemical structure of GS-441524 would be placed here in a full whitepaper)

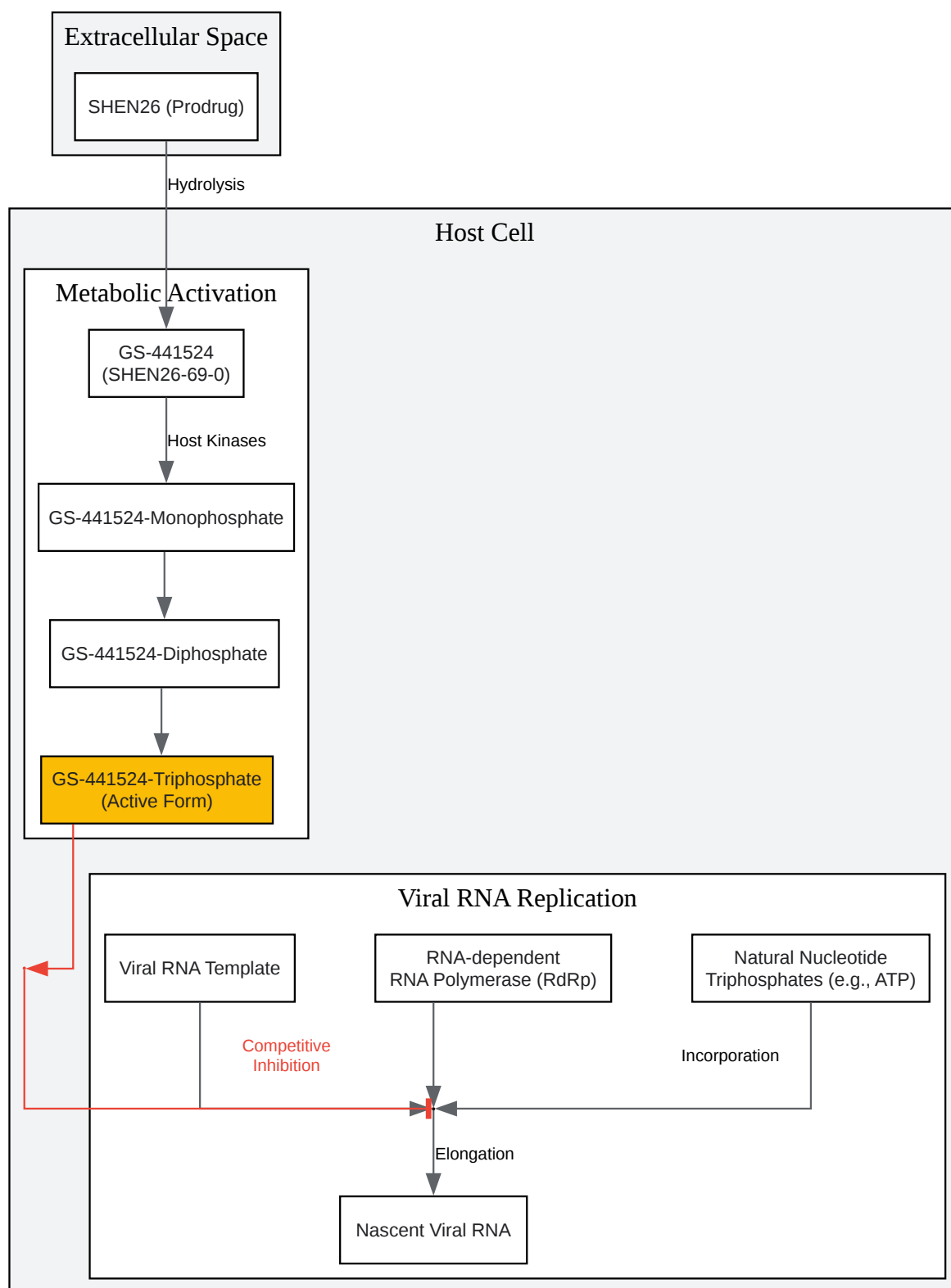
Mechanism of Action

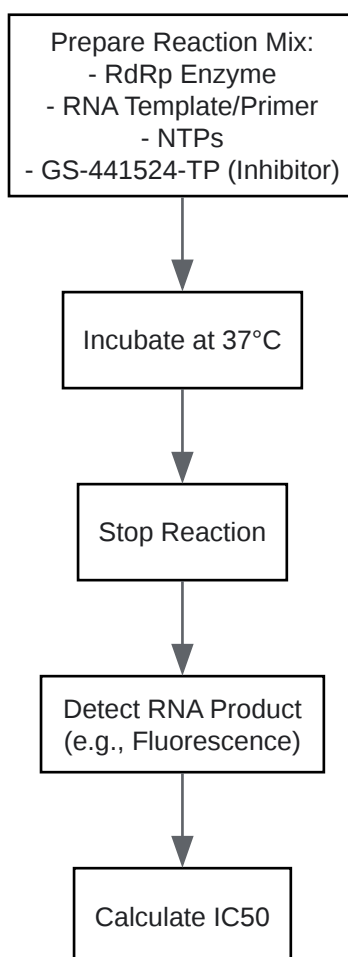
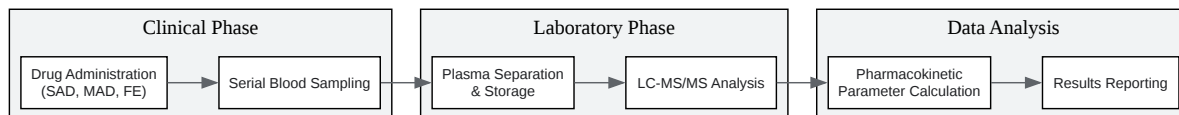
The active metabolite of **SHEN26**, GS-441524, exerts its antiviral effect by targeting the viral RNA-dependent RNA polymerase (RdRp), an essential enzyme for viral replication.[5][6] The mechanism involves several steps:

- Intracellular Conversion: GS-441524 enters the host cell.
- Phosphorylation: Host cell kinases phosphorylate GS-441524 to its active triphosphate form (GS-441524-TP).
- RdRp Inhibition: GS-441524-TP acts as a competitive inhibitor of the natural nucleotide triphosphate (ATP). It is incorporated into the nascent viral RNA chain by the RdRp.
- Chain Termination: The incorporation of GS-441524-TP into the viral RNA leads to delayed chain termination, thereby halting viral replication.

Signaling Pathway: Viral RNA Replication and Inhibition

The following diagram illustrates the metabolic activation of **SHEN26** and the subsequent inhibition of viral RNA replication.





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